

A Comprehensive Technical Guide to the Safe Handling of 3-Methoxyphenol-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methoxyphenol-d3

Cat. No.: B12367866

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Disclaimer: The following safety and handling information is based on data for the non-deuterated analogue, 3-Methoxyphenol (CAS 150-19-6). The toxicological properties of **3-Methoxyphenol-d3** (CAS 132048-77-6) have not been fully investigated. This guide should be used as a primary reference for establishing safe laboratory practices, with the understanding that the deuterated compound should be handled with at least the same level of caution as its non-deuterated counterpart.

Hazard Identification and Classification

3-Methoxyphenol is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial to understand these hazards before handling the material.

GHS Hazard Statements:

- H302: Harmful if swallowed.[1][2][3]
- H311: Toxic in contact with skin.[1][2]
- H315: Causes skin irritation.
- H318: Causes serious eye damage.

- H332: Harmful if inhaled.
- H402: Harmful to aquatic life.

Signal Word: Danger

Quantitative Data Summary

The following tables summarize the key quantitative data for 3-Methoxyphenol.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₈ O ₂	
Molecular Weight	124.14 g/mol	
Appearance	Clear, colorless to red-brown liquid	
Boiling Point	113-115 °C at 5 mmHg	
Melting Point	< -17 °C	
Density	1.131 g/mL at 25 °C	
Flash Point	> 112 °C (> 233.6 °F) - closed cup	
Refractive Index	n _{20/D} 1.552	

Table 2: Toxicological Data

Test	Species	Route	Value	Source
LD50	Rat	Oral	597 mg/kg	
LD50	Mouse	Oral	312 mg/kg	
LD50	Rat	Skin	682 mg/kg	
LC50	Rat	Inhalation	11500 mg/m ³ /4H	
LC50	Mouse	Inhalation	11500 mg/m ³ /4H	

Experimental Protocols and Handling Procedures

Adherence to strict experimental protocols is paramount when working with **3-Methoxyphenol-d3**.

General Handling Protocol

- Preparation:
 - Work in a well-ventilated area, preferably within a chemical fume hood.
 - Ensure a safety shower and eyewash station are readily accessible.
 - Assemble all necessary personal protective equipment (PPE) before handling the chemical.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
 - Skin Protection: Wear appropriate protective gloves (e.g., Type ABEK (EN14387) respirator filter) and a lab coat or other protective clothing to prevent skin exposure.
 - Respiratory Protection: If working outside a fume hood or if exposure limits are likely to be exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.
- Handling:

- Avoid contact with eyes, skin, and clothing.
- Avoid inhalation of vapor or mist.
- Do not eat, drink, or smoke in the work area.
- Wash hands thoroughly after handling.
- Keep the container tightly closed when not in use.

Storage Protocol

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible substances such as bases, acid chlorides, acid anhydrides, and oxidizing agents.
- For stock solutions, it is recommended to store at -20°C for up to one month or -80°C for up to six months, preferably under a nitrogen atmosphere.

Spill and Leak Protocol

- Evacuation: Evacuate personnel from the immediate area.
- Ventilation: Ensure adequate ventilation.
- Containment: Absorb the spill with an inert material such as vermiculite, sand, or earth.
- Collection: Place the absorbed material into a suitable, labeled container for disposal.
- Decontamination: Clean the spill area thoroughly.

First Aid Measures

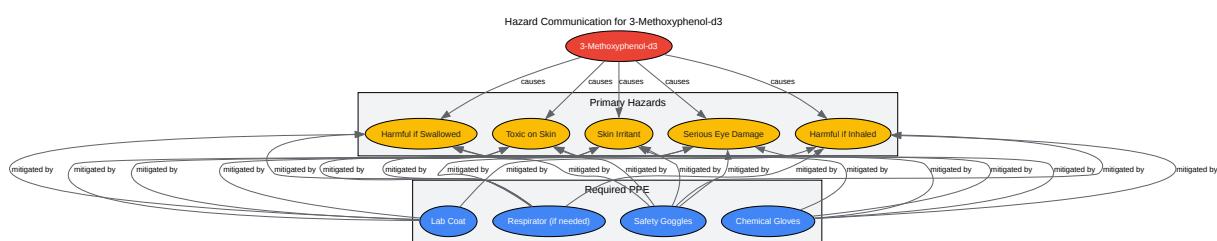
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.

- Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. Seek medical attention if symptoms appear.
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Mandatory Visualizations

The following diagrams illustrate key workflows and relationships for the safe handling of **3-Methoxyphenol-d3**.

Caption: A logical workflow for the safe handling of **3-Methoxyphenol-d3**.



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Caption: Relationship between hazards and required personal protective equipment.

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References

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of 3-Methoxyphenol-d3]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12367866#3-methoxyphenol-d3-safety-data-sheet-and-handling>]

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